

diethanolamine borate molecular weight and formula

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Compound of Interest

Compound Name: Diethanolamine borate

Cat. No.: B14165425

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Diethanolamine Borate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethanolamine borate, a versatile chemical compound, holds significance across various industrial and research applications. This document provides a concise technical overview of its core properties, including its molecular characteristics and a detailed protocol for its synthesis. The information is intended to serve as a foundational resource for professionals engaged in chemical research and development.

Molecular and Chemical Properties

Diethanolamine borate is the product of the reaction between diethanolamine and boric acid.

[1] Its fundamental chemical and molecular properties are summarized in the table below, providing a quantitative snapshot of this compound.

Property	Value	Reference
Molecular Formula	C4H14BNO5	[2]
Molecular Weight	166.97 g/mol	[1]
Exact Mass	167.0965027 u	[2]
Hydrogen Bond Donor Count	6	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	4	[2]
Heavy Atom Count	11	[2]
Complexity	36.9	[2]

Synthesis of Diethanolamine Borate

The synthesis of **diethanolamine borate** can be achieved through the direct reaction of diethanolamine and boric acid. A typical laboratory-scale procedure is detailed below.

Experimental Protocol

Materials:

- Diethanolamine (105 parts by weight)
- Boric Acid (62 parts by weight)

Procedure:

- Combine stoichiometric proportions of diethanolamine (105 parts by weight) and boric acid (62 parts by weight) in a suitable reaction vessel.
- Gradually heat the mixture to a temperature of 230°C.
- During the heating process, water is released in the form of steam, which may also entrain a small fraction of diethanolamine. Approximately 38 parts by weight of water will be released.

- Continue heating until the reaction is complete, which is indicated by the cessation of steam evolution.
 - The resulting product is a highly hygroscopic, transparent, vitreous mass. The yield of **diethanolamine borate** is nearly theoretical with respect to the initial amount of boric acid.
- [3]

Visualized Chemical Pathways

Chemical Reaction Pathway

The formation of **diethanolamine borate** from its precursors, diethanolamine and boric acid, is a straightforward condensation reaction. The following diagram illustrates this chemical transformation.

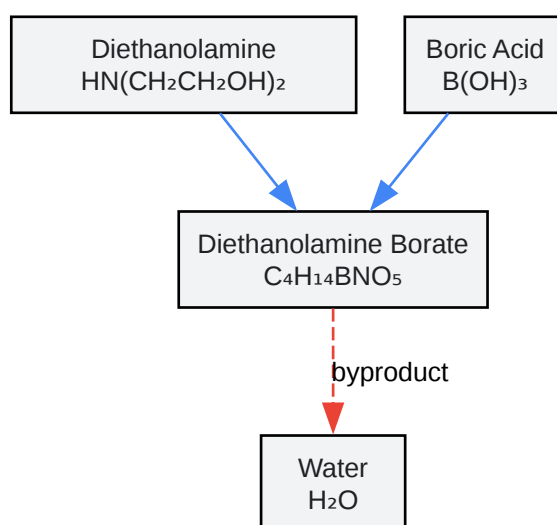


Figure 1: Formation of Diethanolamine Borate

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Figure 1: Formation of **Diethanolamine Borate**

Experimental Workflow

The synthesis protocol described can be visualized as a clear, sequential workflow. This diagram outlines the key steps from starting materials to the final product.

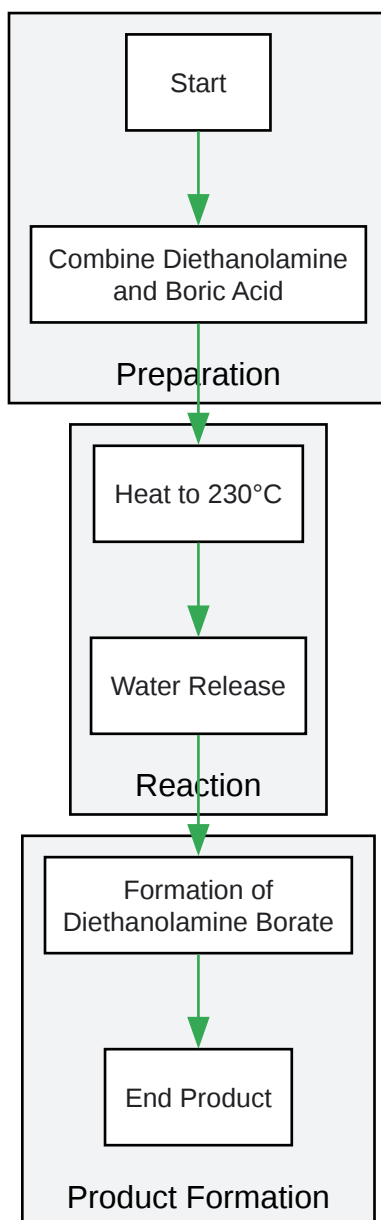


Figure 2: Synthesis Workflow

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Figure 2: Synthesis Workflow

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